Barium Peroxide: An Oxidizing Agent with Niche Applications

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Compound of Interest

Compound Name:	*Barium peroxide*
CAS No.:	*1304-29-6*
Cat. No.:	*B074537*

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For Researchers, Scientists, and Drug Development Professionals

Barium peroxide (BaO_2) is a dense, grayish-white inorganic solid and one of the first peroxide compounds to be discovered.[1] It is a strong oxidizing agent, a property attributable to the peroxide anion (O_2^{2-}), which readily releases oxygen upon decomposition.[2] While historically significant in the production of oxygen and hydrogen peroxide, its application as an oxidizing agent in modern organic synthesis is limited and not well-documented in contemporary literature. This is likely due to the availability of more selective, efficient, and safer oxidizing agents.

Properties as an Oxidizing Agent

Barium peroxide is a stable solid at room temperature but decomposes upon heating to approximately 800°C, releasing oxygen gas.[3] This property makes it useful in applications requiring a solid source of oxygen, such as in pyrotechnics, where it also imparts a characteristic green color to flames.[4]

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It is sparingly soluble in water and reacts with acids to form hydrogen peroxide and the corresponding barium salt.[1] This reactivity was the basis for the historical production of hydrogen peroxide.[1][3]

Historical Context and Current Applications

The primary historical application of **barium peroxide** was in the Brin process for the large-scale production of oxygen from the late 19th to the early 20th century. This process involved the reversible reaction of barium oxide with air at elevated temperatures to form **barium peroxide**, which was then decomposed at a higher temperature to release pure oxygen.[1][2]

Currently, the main applications of **barium peroxide** are:

- Pyrotechnics: As an oxidizer and to produce green-colored flames in fireworks.[4]
- Bleaching Agent: For bleaching animal and vegetable fibers.[3]
- Initiator for Aluminothermic Reactions: In welding, it can be used to initiate the reaction between aluminum powder and a metal oxide.

Application in Organic Synthesis: A Limited Scope

Despite its strong oxidizing potential, **barium peroxide** is not a commonly employed reagent in modern organic synthesis for several reasons:

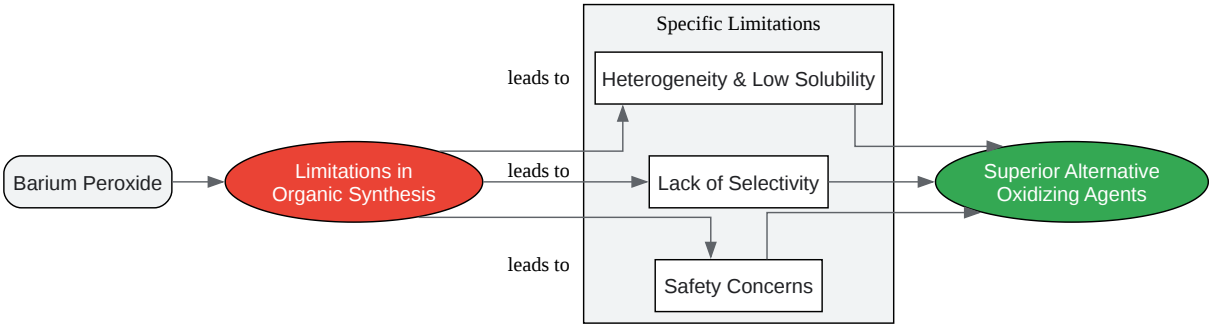
- Heterogeneity and Low Solubility: As a solid with low solubility in common organic solvents, reactions involving **barium peroxide** are often heterogeneous, which can lead to slow reaction rates and difficulties in achieving consistent results.
- Lack of Selectivity: **Barium peroxide** is a powerful, non-selective oxidizing agent. In complex molecules with multiple oxidizable functional groups, it can be challenging to achieve selective oxidation of a single desired group.
- Safety Concerns: As a strong oxidizer, **barium peroxide** poses a fire and explosion risk when in contact with organic materials.[5] Barium compounds are also toxic.
- Availability of Superior Alternatives: Modern organic synthesis relies on a vast arsenal of oxidizing agents that offer superior selectivity, milder reaction conditions, better solubility, and

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enhanced safety profiles. For instance, for the oxidation of aldehydes to carboxylic acids, reagents like potassium permanganate, Jones reagent, or milder options like Oxone are commonly used. For the selective oxidation of sulfides to sulfoxides, reagents such as hydrogen peroxide with a metal catalyst or meta-chloroperoxybenzoic acid (mCPBA) are preferred. The Baeyer-Villiger oxidation is typically carried out with peroxy acids like mCPBA.

Due to these limitations, detailed experimental protocols and quantitative data for the use of **barium peroxide** in common organic transformations are not readily available in the current scientific literature. Researchers in organic synthesis and drug development typically favor more established and predictable oxidizing agents for their work.

Logical Relationship: Factors Limiting **Barium Peroxide**'s Use in Organic Synthesis



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Caption: Factors contributing to the limited use of **barium peroxide** in modern organic synthesis.

In conclusion, while **barium peroxide** is a potent oxidizing agent with a rich history and specific industrial applications, its role in contemporary organic synthesis is minimal. The development of a wide array of more selective, efficient, and safer oxidizing agents has relegated **barium**

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peroxide to a niche status within this field. For researchers and professionals in drug development, exploring the extensive literature on modern oxidation methods is recommended for achieving desired chemical transformations.

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